

A Technical Guide to the Safety Data for 4-Ethylbenzenesulfonic Acid

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Compound of Interest

Compound Name: 4-Ethylbenzenesulfonic acid

Cat. No.: B1630631

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This document provides a comprehensive overview of the safety data for **4-Ethylbenzenesulfonic acid** (CAS No. 98-69-1), intended for researchers, scientists, and professionals in drug development. It consolidates critical information from Safety Data Sheets (SDS) concerning its properties, hazards, and handling procedures.

Chemical Identification

4-Ethylbenzenesulfonic acid is an organic compound used in various chemical syntheses, including the doping of high-conductivity polypyrrole thin films.[\[1\]](#)[\[2\]](#)

Identifier	Data
Chemical Name	4-Ethylbenzenesulfonic acid [3] [4]
Synonyms	p-Ethylbenzenesulfonic acid, 4-Ethylphenylsulfonic acid, Phenylethane-p-sulfonate [3] [5] [6]
CAS Number	98-69-1 [1] [3] [5] [7]
Molecular Formula	C ₈ H ₁₀ O ₃ S [1] [3] [4] [5]
Molecular Weight	186.23 g/mol [3] [4] [5]
EC Number	202-693-7 [7]

Physical and Chemical Properties

The physical and chemical properties of **4-Ethylbenzenesulfonic acid** are summarized below. Data is aggregated from multiple sources, and discrepancies in physical state have been noted.

Property	Value
Physical State	Solid[1][2] or Liquid[4]
Density	1.229 g/mL at 25 °C[1][2] / 1.3 ± 0.1 g/cm ³
Flash Point	113 °C (235.4 °F) - closed cup[8] / >230 °F[6]
Refractive Index	n ₂₀ /D 1.5331[1][2] / 1.552
LogP	1.46
Purity / Assay	Technical grade, 95% or ≥95%[3][5]
Stability	Combustible. Incompatible with strong oxidizing agents and strong bases.[1][2][6]

Hazard Identification and GHS Classification

4-Ethylbenzenesulfonic acid is classified as a hazardous substance. It is corrosive and can cause severe damage to skin and eyes.[3][9]

GHS Classification	Details
Pictogram	GHS05 (Corrosion)[8]
Signal Word	Danger[7][8]
Hazard Statements	H314: Causes severe skin burns and eye damage.[3][7][8] H318: Causes serious eye damage.[3]
Hazard Class	Skin Corrosion 1B, Eye Damage 1[3][8]
Storage Class Code	8A - Combustible corrosive hazardous materials[8]

Inhalation may lead to chemical pneumonitis, an inflammation of the lungs.[3][9]

Toxicological Profile

The toxicological effects are primarily associated with its corrosive nature.

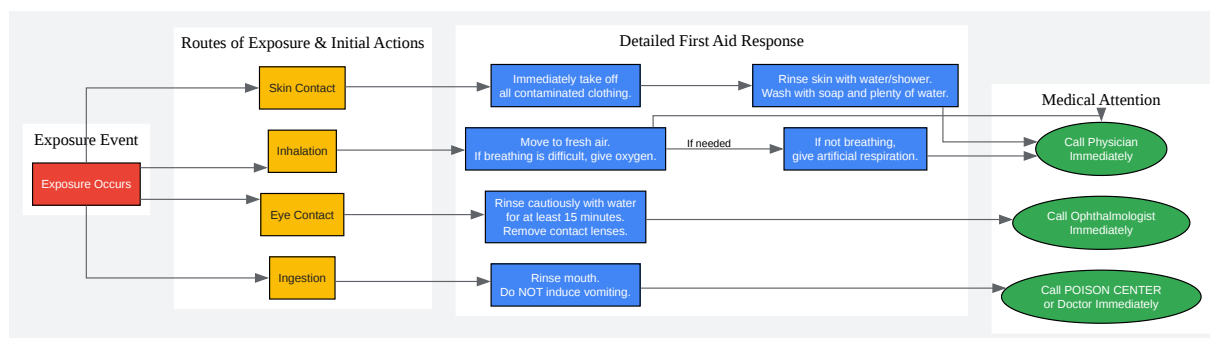
- **Acute Health Effects:** Exposure can cause irritation to the skin, eyes, and respiratory system. [10] It is known to cause severe skin burns and serious eye damage.[3][7] The substance may be harmful if ingested or inhaled.[10]
- **Chronic Health Effects:** There is no known effect from chronic exposure to this product, and prolonged exposure is not known to aggravate existing medical conditions.[10]
- **Carcinogenic/Mutagenic Effects:** No specific information is available regarding carcinogenic, mutagenic, or teratogenic effects.[10]

Experimental Protocols

Detailed experimental protocols for the determination of quantitative safety data (e.g., flash point, density) are not typically provided in standard Safety Data Sheets. The values presented are results from standardized testing methodologies, such as those defined by ASTM International or other regulatory bodies, which are performed by the manufacturer.

Emergency Procedures and First Aid

Immediate medical attention is required in case of exposure.[11] The following workflow outlines the critical first-aid measures.



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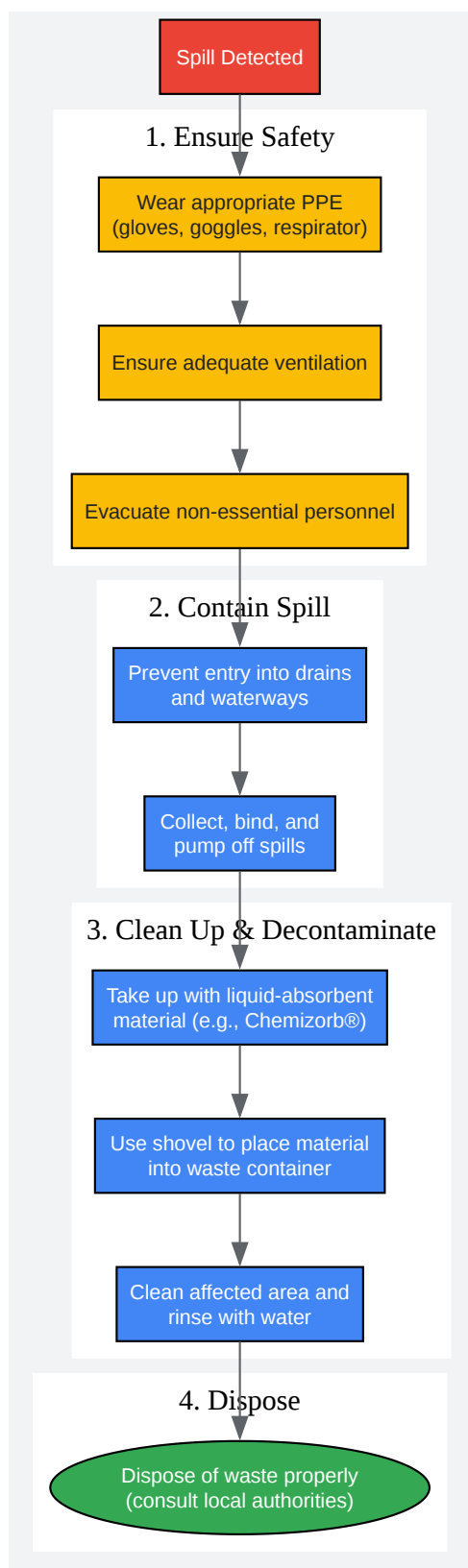
First Aid Workflow for Exposure to **4-Ethylbenzenesulfonic Acid**.

Accidental Release Measures

In the event of a spill, specific procedures must be followed to ensure safety and environmental protection.

- **Personal Precautions:** Avoid contact with the substance and do not breathe vapors or aerosols. Ensure adequate ventilation and evacuate the danger area. Appropriate personal protective equipment (PPE) must be worn.
- **Environmental Precautions:** Prevent the product from entering drains.
- **Containment and Cleaning:** Spills should be covered and collected with a liquid-absorbent material (e.g., Chemizorb®) or shoveled into a suitable container for disposal.^[10] The affected area should be cleaned, and contaminated surfaces rinsed with plenty of water.^[10]

The logical flow for responding to an accidental release is visualized below.



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Logical Workflow for Chemical Spill Response.

Fire-Fighting and Handling

- Fire-Fighting Measures: For small fires, use dry chemicals, CO₂, water spray, or foam.[10] For large fires, use water spray, fog, or foam.[10] The substance is combustible, and hazardous combustion gases, including carbon and sulfur oxides, may be produced in a fire.[10]
- Handling and Storage: Handle only with adequate ventilation, such as under a chemical fume hood or with local exhaust.[10][12] Avoid contact with skin, eyes, and clothing.[12][13] Store in a cool, dry, well-ventilated area in a tightly sealed container, away from heat and incompatible materials like strong oxidizing agents.[10][11] The area should be locked.[7]

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